

# Application Notes and Protocols for N-acylation of Methyl 6-aminonicotinate

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## Compound of Interest

Compound Name: Methyl 6-aminonicotinate

Cat. No.: B027165

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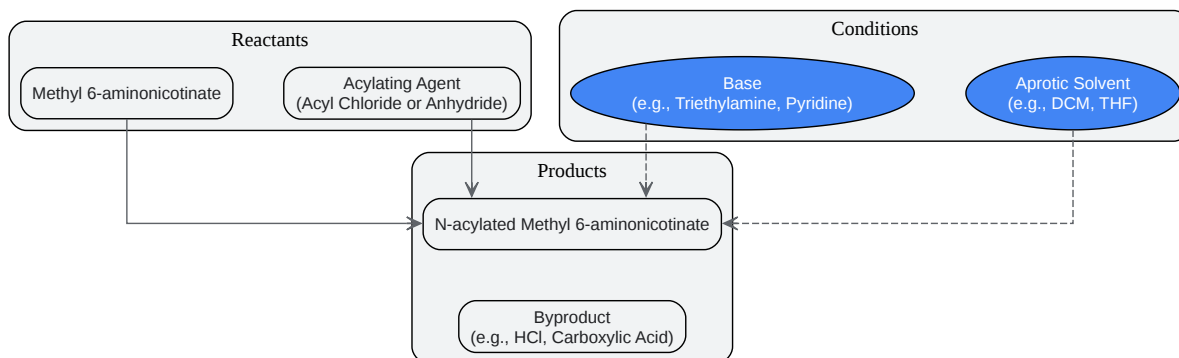
For Researchers, Scientists, and Drug Development Professionals

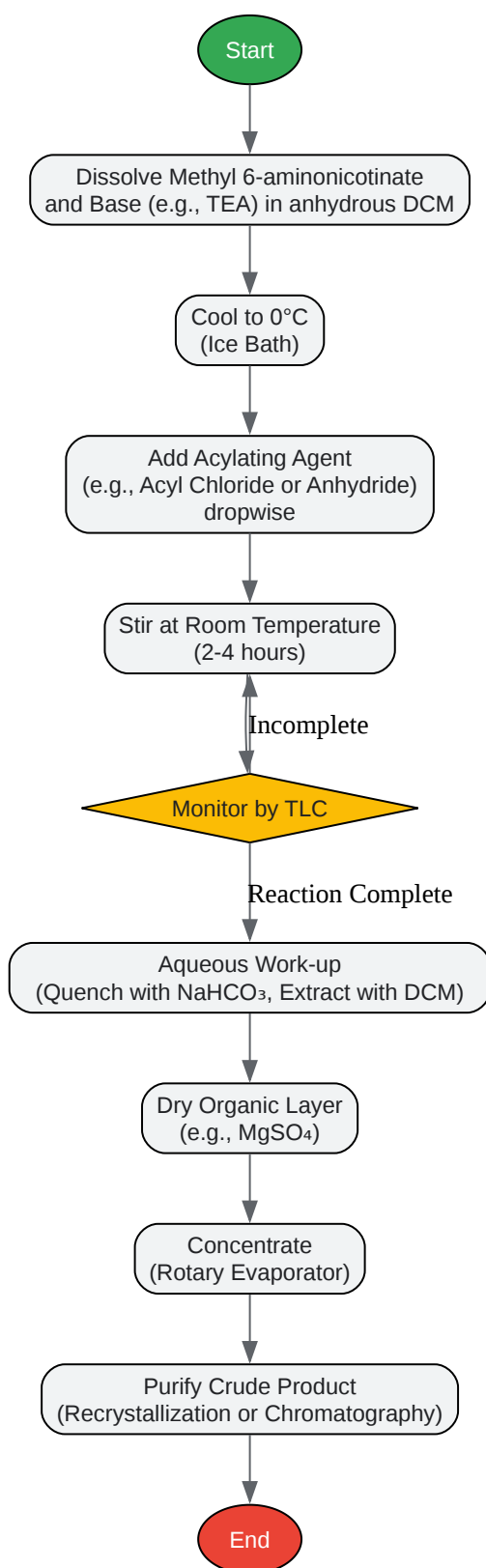
## Introduction

**Methyl 6-aminonicotinate** is a valuable building block in medicinal chemistry and drug discovery, serving as a key intermediate for the synthesis of a wide array of biologically active compounds. The primary amino group on the pyridine ring offers a versatile handle for functionalization, with N-acylation being a fundamental and widely employed transformation. This reaction introduces an amide functionality, allowing for the systematic modification of a compound's physicochemical properties, such as lipophilicity, hydrogen bonding capacity, and metabolic stability. This, in turn, can profoundly influence its pharmacological profile, including target affinity, selectivity, and pharmacokinetic properties. These application notes provide detailed protocols for the N-acylation of **methyl 6-aminonicotinate** using common acylating agents.

## General Reaction Scheme

The N-acylation of **methyl 6-aminonicotinate** is typically achieved through the reaction of the primary amine with an acylating agent, such as an acyl chloride or an acid anhydride. The reaction is generally carried out in the presence of a non-nucleophilic base to neutralize the acidic byproduct.





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